

Introduction to 3-(2-Propynyloxy)piperidine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(2-Propynyloxy)piperidine
hydrochloride

CAS No.: 1185301-44-3

Cat. No.: B1451033

[Get Quote](#)

3-(2-Propynyloxy)piperidine hydrochloride is a piperidine derivative.[3] The piperidine ring is a prevalent structural motif in a vast number of pharmaceuticals and alkaloids, highlighting its significance in medicinal chemistry.[2][3] The hydrochloride salt form is often utilized to enhance the aqueous solubility and stability of parent compounds.[4][5]

Chemical Structure and Properties:

- Chemical Name: 3-(prop-2-yn-1-yloxy)piperidine hydrochloride[6]
- CAS Number: 1185301-44-3[6]
- Molecular Formula: C₈H₁₄ClNO[6]
- Molecular Weight: 175.66 g/mol [6]

Understanding the solubility of this compound is critical for its development as a potential therapeutic agent, as solubility directly impacts bioavailability and formulation strategies.[7]

The Critical Role of Solubility in Drug Development

The therapeutic efficacy of any orally administered drug is contingent upon its ability to dissolve in the gastrointestinal fluids to be absorbed into the systemic circulation.^[7] Poor aqueous solubility is a major hurdle in drug development, often leading to inadequate bioavailability and therapeutic failure.^[7] For hydrochloride salts like **3-(2-Propynyloxy)piperidine hydrochloride**, solubility is expected to be higher in aqueous media compared to its free base form. However, a thorough quantitative analysis across a range of relevant solvents is imperative.

Theoretical Considerations for Solubility

The solubility of a compound is governed by its physicochemical properties and the nature of the solvent. For **3-(2-Propynyloxy)piperidine hydrochloride**, the presence of the charged amine group suggests a predisposition for solubility in polar protic solvents like water and alcohols.^[4] The propargyl ether moiety, however, introduces a degree of lipophilicity which might influence its solubility in less polar or organic solvents.

Experimental Determination of Equilibrium Solubility

The gold-standard method for determining equilibrium solubility is the shake-flask method.^{[8][9]} This technique involves agitating an excess of the solid compound in a specific solvent until equilibrium is reached, followed by quantification of the dissolved solute in the supernatant.

Step-by-Step Experimental Protocol: Shake-Flask Method

- Preparation of Saturated Solutions:
 - Accurately weigh an excess amount of **3-(2-Propynyloxy)piperidine hydrochloride** into separate vials for each solvent to be tested.
 - Add a precise volume of the desired solvent (e.g., purified water, ethanol, methanol, phosphate buffer at various pH levels) to each vial.

- Ensure that undissolved solid remains visible to confirm that a saturated solution is achieved.[\[8\]](#)
- Equilibration:
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker bath, typically maintained at 25 °C and/or 37 °C to simulate physiological conditions.
 - Agitate the samples for a predetermined period, often 24 to 72 hours, to ensure equilibrium is reached.[\[9\]](#)
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a sufficient time to permit the sedimentation of excess solid.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Filter the aliquot through a suitable syringe filter (e.g., 0.22 µm PVDF) to remove any undissolved particles. This step is critical to avoid overestimation of solubility.
- Quantification of Dissolved Solute:
 - The concentration of **3-(2-Propynyloxy)piperidine hydrochloride** in the clear filtrate is determined using a validated analytical method. High-Performance Liquid Chromatography (HPLC) with UV detection is a common and reliable technique for this purpose.[\[10\]](#)

Analytical Method: High-Performance Liquid Chromatography (HPLC)

- Column: A C18 reverse-phase column is typically suitable for the analysis of piperidine derivatives.[\[10\]](#)
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic modifier (e.g., acetonitrile or methanol) is commonly used. The exact composition should be

optimized to achieve good peak shape and retention time.

- Detection: UV detection at a wavelength where the compound exhibits maximum absorbance.
- Quantification: A calibration curve is constructed using standard solutions of **3-(2-Propynyloxy)piperidine hydrochloride** of known concentrations. The concentration of the analyte in the experimental samples is then determined by interpolating from this curve.

Data Presentation and Interpretation

The obtained solubility data should be presented in a clear and organized manner to facilitate comparison and interpretation.

Table 1: Hypothetical Solubility Data for **3-(2-Propynyloxy)piperidine hydrochloride** at 25 °C

Solvent	Solubility (mg/mL)	Qualitative Description
Purified Water	> 50	Very Soluble
0.1 N HCl	> 100	Very Soluble
pH 7.4 Phosphate Buffer	35-45	Soluble
Ethanol	15-25	Soluble
Methanol	20-30	Soluble
Dichloromethane	< 1	Sparingly Soluble
Hexane	< 0.1	Practically Insoluble

Note: The values presented in this table are hypothetical and for illustrative purposes only. Actual experimental data is required for a definitive solubility profile.

Visualization of the Experimental Workflow

A clear visual representation of the experimental process ensures reproducibility and understanding of the methodology.



[Click to download full resolution via product page](#)

Caption: Workflow for Equilibrium Solubility Determination.

Conclusion

This technical guide outlines the critical importance and the established methodologies for determining the solubility of **3-(2-Propynyloxy)piperidine hydrochloride**. A comprehensive understanding of its solubility profile in various solvents, particularly in aqueous media across a physiologically relevant pH range, is fundamental for its progression in the drug development pipeline. The shake-flask method coupled with a robust analytical technique like HPLC provides a reliable framework for obtaining accurate and reproducible solubility data. This information is paramount for formulation scientists and researchers in making informed decisions to optimize the delivery and therapeutic potential of this compound.

References

- Chem-Impex. 1-(3-Chloropropyl)piperidine hydrochloride. [\[Link\]](#)
- ResearchGate. Solubility of Drug Substance in Dilute HCl Solution. [\[Link\]](#)
- Lund University Publications. Methods for measurement of solubility and dissolution rate of sparingly soluble drugs. [\[Link\]](#)
- RSC Medicinal Chemistry. Exploration of piperidine 3D fragment chemical space: synthesis and 3D shape analysis of fragments derived from 20 regio- and diastereoisomers of methyl substituted pipecolines. [\[Link\]](#)
- National Library of Medicine. 3-[(2-ethoxyphenoxy)methyl]piperidine derivatives. Synthesis and antidepressant activity. [\[Link\]](#)

- Savjani, K. T., Gajjar, A. K., & Savjani, J. K. (2012). Drug solubility: importance and enhancement techniques. ISRN pharmaceuticals, 2012, 195727. [[Link](#)]
- United Nations Office on Drugs and Crime. Recommended methods for the Identification and Analysis of Piperazines in Seized Materials. [[Link](#)]
- Taylor & Francis Online. Piperidine Derivatives: Synthesis, Pharmacological Evaluation and Insilico Approach of Novel Potential Analgesics in 4-amino Methyl Piperidine Series. [[Link](#)]
- ResearchGate. (PDF) Piperidine and piperine: extraction and content assessment in black pepper. [[Link](#)]
- Wikipedia. Piperidine. [[Link](#)]
- International Journal of Pharmaceutical and Phytopharmacological Research. SOLUBILITY DETERMINATION IN DRUG DISCOVERY AND DEVELOPMENT. [[Link](#)]
- Defense Technical Information Center. Piperidine Synthesis. [[Link](#)]
- Bulletin of the National Academy of Sciences of the Republic of Kazakhstan. ANALYSIS OF PIPERIDINE DERIVATIVES USING METHODS QUANTUM CHEMISTRY. [[Link](#)]
- Raytor. Pharmaceutical Solubility Testing | Why It Matters and What It Really Measures. [[Link](#)]
- MDPI. Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications. [[Link](#)]
- PubChem. 3-(Propan-2-yl)piperidine. [[Link](#)]
- AA Blocks. 1185301-44-3 | 3-(prop-2-yn-1-yloxy)piperidine hydrochloride. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Exploration of piperidine 3D fragment chemical space: synthesis and 3D shape analysis of fragments derived from 20 regio- and diastereoisomers of methyl substituted pipecolates - RSC Medicinal Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. tandfonline.com [tandfonline.com]
- 3. Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications [mdpi.com]
- 4. CAS 6091-44-7: Piperidine hydrochloride | CymitQuimica [cymitquimica.com]
- 5. fishersci.com [fishersci.com]
- 6. aablocks.com [aablocks.com]
- 7. Drug Solubility: Importance and Enhancement Techniques - PMC [pmc.ncbi.nlm.nih.gov]
- 8. lup.lub.lu.se [lup.lub.lu.se]
- 9. raytor.com [raytor.com]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Introduction to 3-(2-Propynyloxy)piperidine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1451033/docs#introduction-to-3-2-propynyloxy-piperidine-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)